

Glutamate-5-kinase-IN-2: Comprehensive Application Notes for Researchers

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Compound of Interest

Compound Name: *Glutamate-5-kinase-IN-2*

Cat. No.: *B12411402*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the effective use of **Glutamate-5-kinase-IN-2**, a potent inhibitor of Glutamate-5-kinase (G5K).

Introduction

Glutamate-5-kinase (G5K), also known as gamma-glutamyl kinase, is a crucial enzyme in the proline biosynthesis pathway, catalyzing the ATP-dependent phosphorylation of L-glutamate to form L-glutamate-5-phosphate.[1] This initial step is a key regulatory point in the synthesis of proline, an amino acid vital for protein synthesis and various cellular processes, including stress response and redox balance.[2] **Glutamate-5-kinase-IN-2** is a potent inhibitor of G5K, showing promise in research areas such as anti-tuberculosis agent development by targeting essential metabolic pathways in pathogens.[3] This document outlines the necessary information for the preparation, storage, and application of **Glutamate-5-kinase-IN-2** in a laboratory setting.

Chemical and Physical Properties

A clear understanding of the physicochemical properties of **Glutamate-5-kinase-IN-2** is essential for accurate and reproducible experimental results. The key properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₀ ClFN ₂	Internal Calculation
Molecular Weight	312.73 g/mol	Internal Calculation
Appearance	Crystalline solid	[4]
Purity	≥98%	[4]

Solubility and Solution Preparation

Proper dissolution and preparation of **Glutamate-5-kinase-IN-2** solutions are critical for experimental success. While specific quantitative solubility data for **Glutamate-5-kinase-IN-2** is not readily available, general guidelines for similar kinase inhibitors can be followed.

Solubility Profile:

Solvent	Solubility	Notes	Source
DMSO	Highly soluble	Recommended for preparing stock solutions.	[5]
Ethanol	Sparingly soluble	Not recommended for primary stock solutions.	[4]
Aqueous Buffers	Sparingly soluble	Dilute from a DMSO stock for aqueous assays.	[4]

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Glutamate-5-kinase-IN-2** in DMSO.

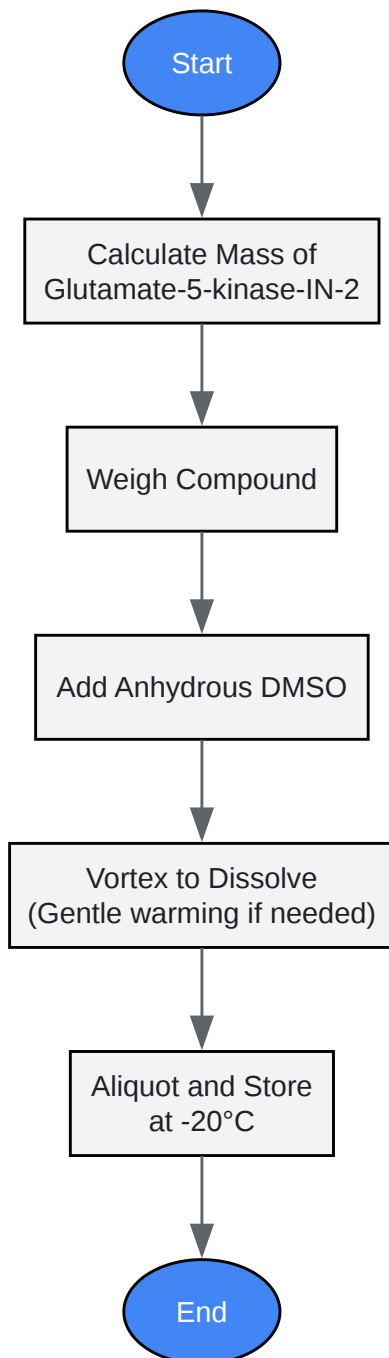
Materials:

- **Glutamate-5-kinase-IN-2** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated precision balance
- Vortex mixer

Procedure:

- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, the required mass of **Glutamate-5-kinase-IN-2** is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 312.73 \text{ g/mol} * 1000 \text{ mg/g} = 3.1273 \text{ mg}$
- Weigh the compound: Carefully weigh out approximately 3.13 mg of **Glutamate-5-kinase-IN-2** powder using a precision balance and transfer it to a sterile microcentrifuge tube.
- Add DMSO: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the compound.
- Dissolve the compound: Vortex the tube thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be used to aid dissolution if necessary.^[5]
- Storage: Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.

Stock Solution Preparation Workflow



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Stock Solution Workflow

Stability and Storage

The stability of **Glutamate-5-kinase-IN-2** is crucial for maintaining its inhibitory activity over time.

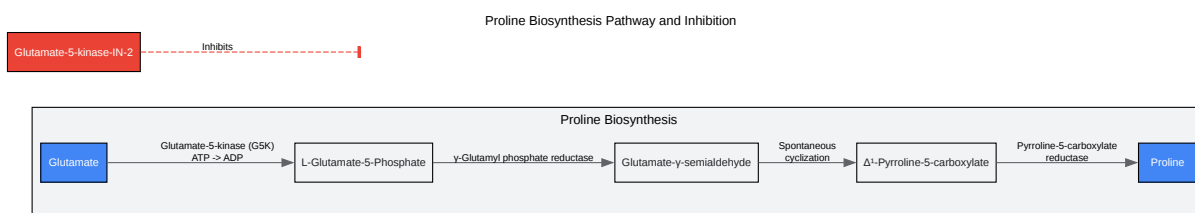
Storage Recommendations:

Form	Storage Temperature	Stability	Notes	Source
Solid	-20°C	≥ 4 years	Store in a desiccator to protect from moisture.	[4]
DMSO Stock Solution	-20°C	Short-term (days to weeks)	Avoid repeated freeze-thaw cycles. Aliquoting is recommended.	[6]
Aqueous Solution	4°C	Not recommended for > 1 day	Prepare fresh from DMSO stock for each experiment.	[4]

Biological Activity and Signaling Pathway

Glutamate-5-kinase-IN-2 exerts its effect by inhibiting Glutamate-5-kinase, a key enzyme in the proline biosynthesis pathway. This pathway is essential for the production of proline from glutamate.

The inhibition of G5K by **Glutamate-5-kinase-IN-2** disrupts this pathway, leading to a depletion of proline, which can have significant consequences for cellular function and viability, particularly in organisms that rely heavily on this pathway.



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Inhibition of Proline Biosynthesis

Experimental Protocols

The following protocols provide a starting point for in vitro assays using **Glutamate-5-kinase-IN-2**.

In Vitro Glutamate-5-Kinase Inhibition Assay

This protocol is designed to measure the inhibitory activity of **Glutamate-5-kinase-IN-2** on G5K by quantifying the amount of glutamate consumed in the reaction. This can be achieved using a commercial glutamate assay kit.

Materials:

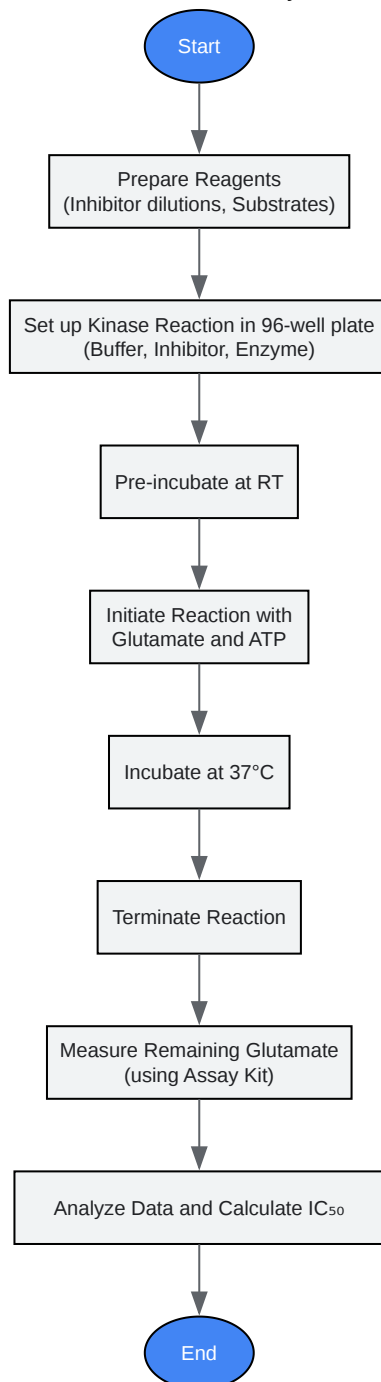
- Recombinant Glutamate-5-kinase (G5K) enzyme
- **Glutamate-5-kinase-IN-2** (in DMSO)
- L-Glutamate
- ATP
- Assay Buffer (e.g., Tris-HCl, pH 7.5, containing MgCl₂)
- 96-well microplate
- Commercial Glutamate Assay Kit (e.g., MAK004 from Sigma-Aldrich or similar)
- Microplate reader

Procedure:

- Prepare Reagents:
 - Prepare a stock solution of L-Glutamate and ATP in assay buffer.
 - Prepare serial dilutions of **Glutamate-5-kinase-IN-2** in assay buffer from the DMSO stock. Ensure the final DMSO concentration in the assay is low (e.g., <1%) to avoid enzyme inhibition.
- Set up the Kinase Reaction:
 - In a 96-well plate, add the following to each well:
 - Assay Buffer
 - **Glutamate-5-kinase-IN-2** dilution (or DMSO for control)
 - Recombinant G5K enzyme
 - Pre-incubate for 10-15 minutes at room temperature.
 - Initiate the reaction by adding a mixture of L-Glutamate and ATP.
- Incubate: Incubate the plate at 37°C for a predetermined time (e.g., 30-60 minutes). The optimal time should be determined empirically to ensure the reaction is in the linear range.
- Terminate the Reaction: Stop the reaction by adding a stop solution (e.g., EDTA) or by heat inactivation.
- Measure Glutamate Concentration:
 - Follow the instructions provided with the commercial glutamate assay kit to measure the remaining glutamate concentration in each well.
 - This typically involves adding a reaction mix from the kit and measuring the absorbance at a specific wavelength.

- Data Analysis:
 - Calculate the percentage of G5K inhibition for each concentration of **Glutamate-5-kinase-IN-2** compared to the DMSO control.
 - Plot the percentage inhibition against the inhibitor concentration to determine the IC₅₀ value.

In Vitro G5K Inhibition Assay Workflow

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G5K Inhibition Assay Workflow

Safety Precautions

As with any chemical reagent, appropriate safety precautions should be taken when handling **Glutamate-5-kinase-IN-2**.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Avoid inhalation of dust and contact with skin and eyes.
- Consult the Safety Data Sheet (SDS) for detailed safety information.

By following these guidelines, researchers can effectively and safely utilize **Glutamate-5-kinase-IN-2** in their studies to explore its potential as a therapeutic agent and to further understand the role of Glutamate-5-kinase in biological systems.

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